

# Application Notes and Protocols for Sensory Panel Testing of WS-12

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Authored for Researchers, Scientists, and Drug Development Professionals

These comprehensive application notes provide detailed methodologies and quantitative data for the sensory panel testing of the cooling agent **WS-12**. The protocols outlined below are designed to guide researchers in determining detection thresholds, characterizing cooling intensity, and understanding the temporal profile of **WS-12** in various applications.

## **Introduction to WS-12**

WS-12 is a synthetic cooling agent known for providing a clean, potent, and long-lasting cooling sensation without the characteristic minty aroma or taste associated with menthol.[1][2] Its sensory effects are primarily perceived at the front of the tongue.[3][4] The cooling effect of WS-12 is mediated through the selective activation of the Transient Receptor Potential Melastatin 8 (TRPM8) ion channel, the primary sensor for cold stimuli in the human body.

## **Quantitative Data Summary**

The following tables summarize the recommended concentration ranges for **WS-12** in various sensory testing protocols and product applications. These values should be used as a starting point and may require optimization based on the specific product matrix and desired cooling intensity.

Table 1: Recommended Concentration Ranges for WS-12 Sensory Panel Testing



Sensory Test	Recommended Concentration Range (in aqueous solution)	Notes
Detection Threshold	0.1 - 5 ppm	Begin with a low concentration and increase incrementally.
Intensity Rating	5 - 100 ppm	The concentration will depend on the desired cooling intensity level being evaluated.
Time-Intensity Analysis	10 - 200 ppm	Higher concentrations are often used to evaluate the full temporal profile, including onset, peak, and duration of the cooling sensation.

Table 2: Typical Application Concentrations of WS-12

Application	Recommended Usage Level (ppm)
Beverages	0.1 - 10
Chewing Gum & Confectionery	10 - 100
Oral Care Products (e.g., toothpaste, mouthwash)	50 - 200

Note: 1 ppm (part per million) is equivalent to 1 mg/L. A 0.005% solution is equivalent to 50 ppm.[1]

## **Experimental Protocols General Sensory Panel Guidelines**

• Panelists: Recruit 10-15 trained sensory panelists with demonstrated ability to discriminate and scale the intensity of chemical stimuli.[5][6]



- Environment: Conduct all sensory evaluations in a controlled environment with consistent temperature, lighting, and minimal distractions.[7]
- Sample Presentation: Present samples in a monadic, randomized, and blinded fashion. Use three-digit codes to label the samples.
- Palate Cleansing: Panelists should rinse their mouths thoroughly with deionized water and wait for a predetermined time (e.g., 2-5 minutes) between samples to prevent sensory fatigue and carry-over effects. Unsalted crackers can also be used for palate cleansing.[7]

## **Protocol for Determining Detection Threshold**

This protocol utilizes the ASTM E679 - Ascending Forced-Choice (3-AFC) method.

Objective: To determine the lowest concentration of **WS-12** that can be reliably detected.

#### Materials:

- Stock solution of **WS-12** (e.g., 1000 ppm in propylene glycol or ethanol).
- Deionized, taste-free water.
- Glass or disposable sensory cups.

#### Procedure:

- Sample Preparation: Prepare a series of dilutions of **WS-12** in deionized water, starting from a very low concentration (e.g., 0.05 ppm) and increasing in logarithmic or geometric steps (e.g., 0.1, 0.2, 0.4, 0.8, 1.6 ppm).
- Triangle Test Setup: For each concentration level, present panelists with three samples: two blanks (water) and one sample containing WS-12. The position of the odd sample should be randomized.
- Evaluation: Instruct panelists to taste each sample from left to right and identify the sample that is different.



Data Analysis: The detection threshold is typically defined as the concentration at which 50%
of the panel can correctly identify the odd sample. This can be calculated using statistical
methods such as the geometric mean of the last incorrect and first correct concentration for
each panelist.

## **Protocol for Cooling Intensity Rating**

Objective: To quantify the perceived cooling intensity of **WS-12** at different concentrations.

#### Materials:

- A series of WS-12 solutions of varying concentrations (e.g., 5, 10, 20, 50, 100 ppm) in the desired product base (e.g., water, beverage).
- · Control sample (product base without WS-12).

#### Procedure:

- Panelist Training: Familiarize panelists with the concept of cooling intensity and the rating scale to be used. A common tool is the Labeled Magnitude Scale (LMS) or a simple 0-10 or 0-15 point numerical scale anchored with descriptors (e.g., 0 = No cooling, 5 = Moderate cooling, 10 = Strong cooling, 15 = Intense cooling).[8]
- Evaluation: Present the samples one at a time. Instruct panelists to take a specific amount of the sample (e.g., 10 mL) into their mouth, hold it for a set time (e.g., 10 seconds), and then expectorate.
- Rating: Panelists should then rate the maximum perceived cooling intensity on the provided scale.
- Data Analysis: Analyze the data using analysis of variance (ANOVA) to determine if there are significant differences in perceived intensity across the different concentrations. Post-hoc tests (e.g., Tukey's HSD) can be used to identify which concentrations are significantly different from each other.

## **Protocol for Time-Intensity (T-I) Analysis**

Objective: To characterize the temporal profile of the cooling sensation produced by WS-12.



### Materials:

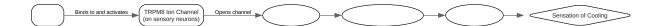
- WS-12 solution at a concentration known to elicit a clear and lasting cooling sensation (e.g., 50 ppm in water).
- Computer with time-intensity data acquisition software.

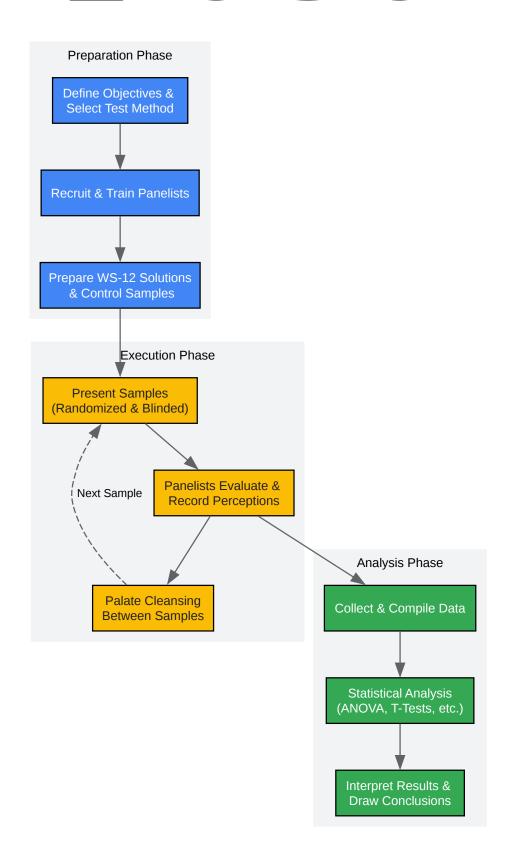
#### Procedure:

- Panelist Training: Train panelists on the use of the time-intensity software. They will use a
  mouse or a dial to continuously rate the perceived cooling intensity over time.[9][10]
- Evaluation:
  - Panelists will initiate the software to begin recording.
  - At a designated start time, they will take the entire sample into their mouth and begin rating the intensity of the cooling sensation.
  - They will continue to rate the intensity as it changes over a predetermined period (e.g., 3-5 minutes), even after expectorating the sample at a specified time (e.g., 30 seconds).
- Data Collection: The software will record the intensity rating at regular intervals (e.g., every second).
- Data Analysis: From the resulting time-intensity curves, several key parameters can be extracted and analyzed:
  - Imax: Maximum perceived intensity.
  - Tmax: Time to reach maximum intensity.
  - Duration: Total time the cooling sensation is perceived.
  - Area Under the Curve (AUC): Represents the total cooling perception over time.

## **Visualizations**









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